

Discontinuation Criteria & Rates in Clinical Trials

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Compound Focus: Buparlisib

CAS No.: 944396-07-0

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Trial / Cancer Type	Primary Reason for Discontinuation	Rate due to Adverse Events (AEs)	Common AEs Leading to Discontinuation
BURAN (HNSCC) [1]	Disease Progression	45.2% (combo arm) vs. 16.9% (mono)	Not specified
Phase 1 (ER+ Breast Cancer) [2]	Protocol-specified DLTs	Not specified	Fatigue, transaminase elevation, rash, diarrhea
BELLE-2 (Breast Cancer) [3] [4]	Intolerable AEs	Frequent	Hyperglycemia, increased ALT/AST, rash, mood alterations

Guide to Adverse Event Management & Discontinuation

For researchers designing protocols, the following guidelines synthesized from clinical trials can help define stopping rules.

Laboratory Abnormalities

- **Hepatic Toxicity:** Interrupt treatment for **Grade ≥ 2 transaminase elevations** until resolution to \leq Grade 1. Discontinue permanently if resolution takes **>7 days** or for **Grade 3/4 elevations** that require a dose reduction [2].
- **Hyperglycemia:** Discontinuation is typically required for recurrent **Grade 3 hyperglycemia** (fasting glucose >250-500 mg/dL) despite optimal medical management and dose reduction [3].

Clinical Adverse Events

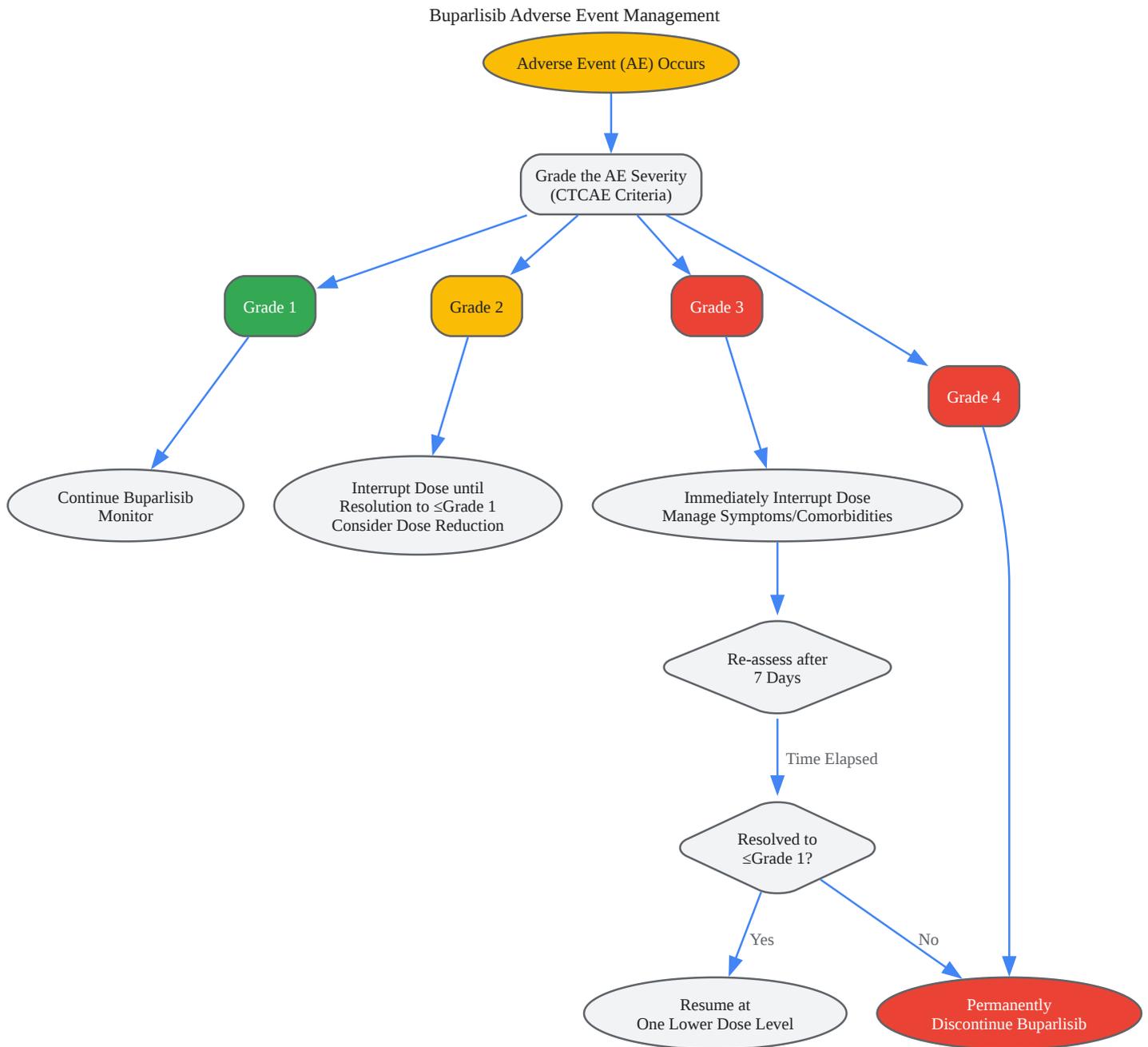
- **Mood Disorders:** Permanently discontinue for **\geq Grade 3 depression, anxiety, or other mood alterations**. Many trials excluded patients with a significant history of psychiatric illness [2] [5].
- **Rash:** Omit dose for **Grade 3 rash** until resolution to \leq Grade 1. If resolution occurs within 7 days, reduce the dose by one level. Permanently discontinue if resolution takes **>7 days** or for **Grade 4 rash** [2].
- **Other Non-Laboratory AEs:** Discontinue for any **\geq Grade 3 non-hematologic toxicity** (e.g., severe fatigue, nausea, diarrhea) that persists despite intensive supportive care and appropriate dose interruptions [2].

Experimental Protocol Considerations

When establishing criteria for a preclinical or clinical study, incorporate these key elements:

- **Baseline Screening:** Exclude subjects with uncontrolled medical conditions, including pre-existing **major depression, anxiety disorders, active cardiac disease, or uncontrolled diabetes** [2] [5].
- **Routine Monitoring:** Implement frequent safety assessments, especially during initial cycles. This includes **fasting glucose, liver function tests (LFTs), and mood questionnaires (e.g., PHQ-9, GAD-7)** [2] [5].
- **Dose Modification Rules:** Define clear rules for **dose interruptions and reductions** before proceeding to permanent discontinuation. Most trials allowed up to two dose reductions [2].

The following workflow diagram outlines the decision-making process for managing **buparlisib** treatment in response to adverse events:



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To cite this document: Smolecule. [Discontinuation Criteria & Rates in Clinical Trials]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548230#buparlisib-treatment-discontinuation-criteria>]

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